

# Vat Black 27: A Comparative Analysis of Chlorine Fastness for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Vat Black 27*

Cat. No.: *B1669110*

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For professionals in drug development, scientific research, and related fields, the selection of appropriate dyes for various applications is critical, with colorfastness being a paramount consideration. This guide provides a detailed evaluation of the chlorine fastness properties of **Vat Black 27**, offering a comparison with viable alternatives and outlining the standardized experimental protocols for performance assessment.

## Performance Against Alternatives: A Data-Driven Comparison

**Vat Black 27** exhibits moderate fastness to chlorine bleaching.[1] While vat dyes as a class are generally recognized for their superior resistance to chlorine compared to other dye types like reactive and sulphur dyes, **Vat Black 27** itself is not a top performer within its category.[2] The following table summarizes the available quantitative data on the chlorine fastness of **Vat Black 27** and provides a qualitative comparison with key alternatives.

Dye Name	C.I. Name	Dye Class	Chlorine Fastness (ISO 105-E03)	Key Characteristics
Vat Black 27	69005	Vat	3	Moderate chlorine fastness. <sup>[1]</sup>
Alternative 1	Reactive Black 5	Reactive	Data Not Available	Generally lower chlorine fastness than vat dyes.
Alternative 2	Sulphur Black 1	Sulphur	Data Not Available	Generally considered to have poor chlorine fastness.
High-Performance Vat Dyes	Various	Vat	4-5	Offer significantly better chlorine resistance.

Note: Specific ISO 105-E03 ratings for C.I. Reactive Black 5 and C.I. Sulphur Black 1 are not readily available in the public domain, highlighting a gap in standardized comparative data.

Vat dyes, in general, demonstrate excellent chlorine fastness due to their application method, which involves the mechanical trapping of the insoluble dye molecule within the fiber. This makes them a preferred choice for textiles that require frequent and harsh laundering with chlorine-based bleaches. In contrast, reactive dyes, which form a covalent bond with the fiber, are more susceptible to degradation by chlorine. Sulphur dyes typically exhibit the poorest resistance to chlorine.

## Unveiling the Experimental Protocol: ISO 105-E03

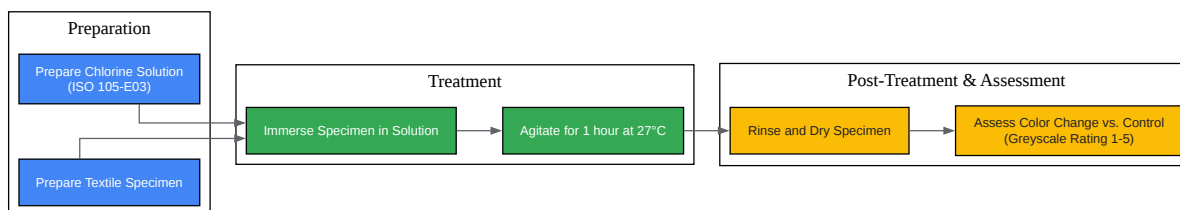
The standardized method for assessing the resistance of textile colors to chlorinated water, such as that found in swimming pools or used in disinfection, is outlined in ISO 105-E03.<sup>[3][4][5][6]</sup> This protocol ensures that evaluations of chlorine fastness are consistent and comparable across different dyes and laboratories.

## Key Steps of the ISO 105-E03 Protocol:

- **Specimen Preparation:** A sample of the dyed textile is prepared according to specified dimensions.
- **Chlorine Solution Preparation:** A solution of sodium hypochlorite with a specific concentration of active chlorine is prepared. The standard specifies three alternative concentrations: 20 mg/L, 50 mg/L, and 100 mg/L, with the higher concentrations being more relevant for swimwear. The pH of the solution is adjusted to  $7.5 \pm 0.05$ .
- **Treatment:** The textile specimen is immersed in the chlorine solution at a liquor-to-goods ratio of 100:1. The treatment is carried out in a sealed container, typically in a shaking apparatus, for a specified duration (usually 1 hour) at a controlled temperature ( $27 \pm 2^\circ\text{C}$ ).
- **Rinsing and Drying:** After treatment, the specimen is removed, squeezed, and rinsed thoroughly with distilled water. It is then dried in the air at a temperature not exceeding  $60^\circ\text{C}$ .
- **Assessment:** The change in color of the treated specimen is assessed against an untreated sample using the greyscale for color change. The fastness is rated on a scale of 1 to 5, where 5 indicates no change and 1 indicates a significant change.

## Visualizing the Workflow

To further elucidate the experimental process, the following diagram illustrates the key stages of the ISO 105-E03 protocol for evaluating chlorine fastness.



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Caption: Experimental workflow for chlorine fastness testing according to ISO 105-E03.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)